Introduction: Navigating the Landscape of Nitro-Substituted Benzoxazole-2-thiols

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Compound of Interest

Compound Name:	*7-Nitrobenzo[D]oxazole-2-thiol*
CAS No.:	*101494-76-2*
Cat. No.:	*B182333*

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This technical guide delves into the chemistry and potential applications of nitrobenzo[d]oxazole-2-thiol, a heterocyclic scaffold of interest in medicinal chemistry and materials science. While the specific isomer, **7-Nitrobenzo[d]oxazole-2-thiol**, is not extensively documented in readily available scientific literature, its close analog, 5-Nitro-1,3-benzoxazole-2-thiol, provides a robust foundation for understanding the chemical properties and biological potential of this class of compounds. This guide will focus on the known characteristics of the 5-nitro isomer, including its chemical structure, CAS number, and synthesis, while also extrapolating potential applications in drug discovery based on the broader family of benzoxazole derivatives.

The benzoxazole core is a privileged scaffold in drug development, with derivatives exhibiting a wide range of biological activities, including antimicrobial, anticancer, and enzyme inhibitory functions.[1] The introduction of a nitro group, a potent electron-withdrawing moiety, is a common strategy in medicinal chemistry to modulate a molecule's pharmacokinetic and pharmacodynamic properties. This guide aims to provide researchers and drug development professionals with a comprehensive overview of this promising chemical entity.

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Part 1: Core Chemical and Physical Properties

A fundamental understanding of a compound's properties is crucial for its application. Here, we detail the known attributes of 5-Nitro-1,3-benzoxazole-2-thiol.

Chemical Structure and CAS Number

The definitive identifier for a chemical compound is its CAS (Chemical Abstracts Service) number. For the 5-nitro substituted version, the key identifiers are:

- Compound Name: 5-Nitro-1,3-benzoxazole-2-thiol
- CAS Number: 22876-21-7[2]
- Molecular Formula: $C_7H_4N_2O_3S$[2][3]

The structure consists of a benzoxazole core, which is a fusion of a benzene ring and an oxazole ring. A nitro group (NO_2) is attached at the 5-position of the benzene ring, and a thiol (-SH) group is at the 2-position of the oxazole ring.

It is important to recognize that this compound can exist in two tautomeric forms: the thiol form (5-nitro-1,3-benzoxazole-2-thiol) and the thione form (5-nitro-3H-1,3-benzoxazole-2-thione).[4] This tautomerism is a critical consideration in its reactivity and biological interactions.

Physicochemical Data Summary

The following table summarizes the key computed physicochemical properties of 5-Nitro-1,3-benzoxazole-2-thiol, which are essential for predicting its behavior in biological systems and for designing experimental protocols.

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Property	Value	Source
Molecular Weight	196.18 g/mol	[2]
Monoisotopic Mass	195.99426317 Da	[2]
Boiling Point (Predicted)	326.7 °C at 760 mmHg	[2]
Density (Predicted)	1.65 g/cm³	[2]
LogP (Predicted)	2.54790	[2]
Topological Polar Surface Area	99.2 Å²	[2]
Hydrogen Bond Donors	1	[2]
Hydrogen Bond Acceptors	4	[2]

Part 2: Synthesis and Reactivity

The synthesis of benzoxazole-2-thiol derivatives typically involves the cyclization of a 2-aminophenol precursor. For nitro-substituted analogs, the starting material would be a nitro-substituted 2-aminophenol.

General Synthesis Pathway

A common and effective method for synthesizing the parent compound, 2-mercaptobenzoxazole, involves the reaction of 2-aminophenol with carbon disulfide.[5] By extension, the synthesis of 5-Nitrobenzo[d]oxazole-2-thiol would logically proceed from 2-amino-4-nitrophenol.

The general workflow for this synthesis is outlined below:

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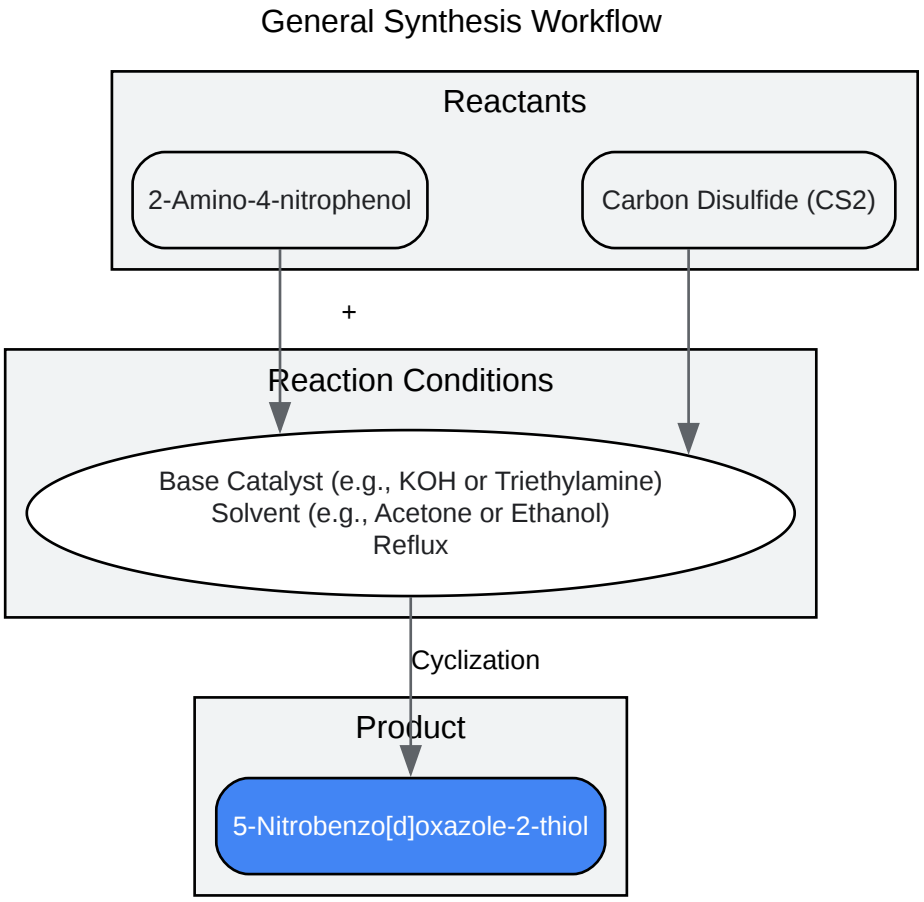

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Caption: General synthesis workflow for 5-Nitrobenzo[d]oxazole-2-thiol.

Detailed Experimental Protocol (Hypothetical)

The following is a representative, step-by-step protocol for the synthesis of 5-Nitrobenzo[d]oxazole-2-thiol, adapted from established methods for similar compounds.[5]

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 2-amino-4-nitrophenol in a suitable solvent such as ethanol or acetone.
- Addition of Reagents: To this solution, add a molar equivalent of a base, such as potassium hydroxide or triethylamine, to facilitate the reaction. Subsequently, add a slight excess of carbon disulfide (CS_2) dropwise while stirring.

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- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours (typically 4-6 hours). The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Evaporate the solvent under reduced pressure.
- Purification: The resulting crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.

Part 3: Applications in Drug Development and Research

While specific applications for **7-Nitrobenzo[d]oxazole-2-thiol** are not well-documented, the broader class of benzoxazole and benzothiazole derivatives has shown significant promise in several therapeutic areas. These related compounds provide a strong rationale for investigating the biological activities of nitro-substituted benzoxazole-2-thiols.

Potential as Antimicrobial Agents

Derivatives of the structurally similar benzo[d]thiazole-2-thiol have been investigated as quorum sensing inhibitors in Gram-negative bacteria like Pseudomonas aeruginosa.[6][7] Quorum sensing is a cell-to-cell communication system that bacteria use to coordinate virulence and biofilm formation.[7] Compounds that disrupt this pathway can act as anti-virulence agents without exerting direct bactericidal pressure, which may reduce the development of resistance. Given the structural similarities, nitrobenzo[d]oxazole-2-thiol could be a valuable scaffold for developing new quorum sensing inhibitors.

Anticancer Potential

The benzoxazole nucleus is a key component of several compounds with demonstrated anticancer activity.[1] For instance, certain benzo[d]oxazol-2(3H)-one derivatives have been identified as potent inhibitors of Traf2- and Nck-interacting kinase (TNIK), a target in colorectal cancer.[8] These inhibitors were shown to suppress the proliferation and migration of colorectal cancer cells.[8] The electron-withdrawing nature of the nitro group could enhance the

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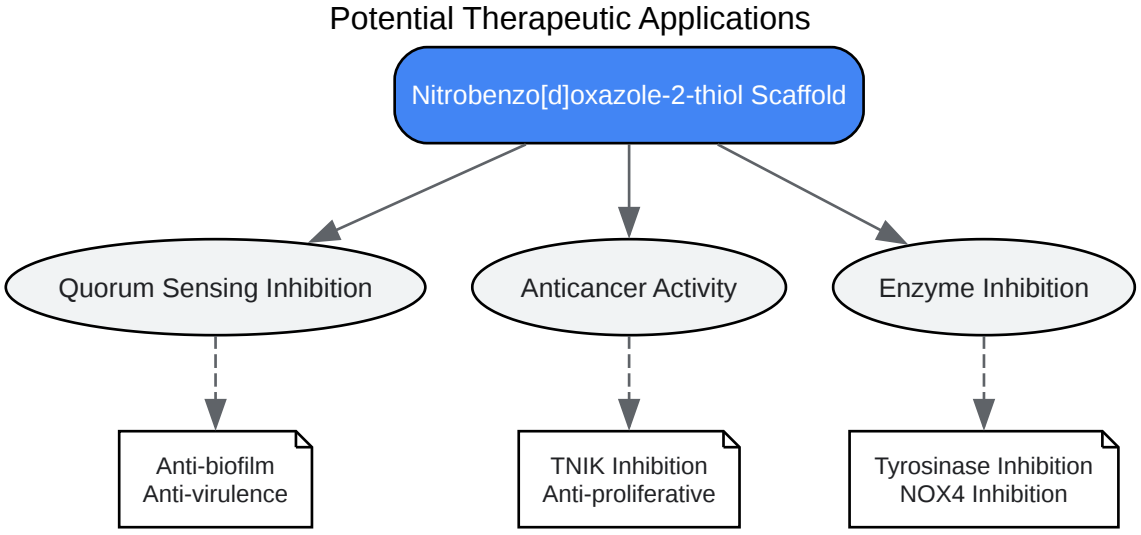
interaction of a **7-nitrobenzo[d]oxazole-2-thiol** derivative with biological targets, making this an interesting avenue for cancer research.

Enzyme Inhibition

Phenolic compounds with a 2-phenylbenzo[d]oxazole scaffold have been explored as potent tyrosinase inhibitors for applications as skin-lightening agents.[1] Additionally, 5-Nitro-1,3-benzoxazole-2-thiol has been used in the preparation of inhibitors for NOX4 (NADPH Oxidase 4), which is implicated in diseases involving reactive oxygen species, such as fibrosis.[2] This suggests that the nitrobenzo[d]oxazole-2-thiol core could serve as a versatile template for designing inhibitors against a range of enzymes.

The potential therapeutic applications are summarized in the workflow below:



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Caption: Potential therapeutic avenues for nitrobenzo[d]oxazole-2-thiol derivatives.

Conclusion

While direct experimental data on **7-Nitrobenzo[d]oxazole-2-thiol** is scarce, a comprehensive analysis of its isomer, 5-Nitro-1,3-benzoxazole-2-thiol, and the broader family of benzoxazole derivatives, reveals a compound class with significant potential for further investigation. Its straightforward synthesis and the diverse biological activities of related structures make it an attractive scaffold for medicinal chemists and drug discovery professionals. Future research

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should focus on the synthesis and biological evaluation of the 7-nitro isomer to fully elucidate its therapeutic potential, particularly in the areas of antimicrobial and anticancer drug development.

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